

Toxicological Profile of 2,3,5-Trinitrotoluene: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,5-Trinitrotoluene

Cat. No.: B1618595

[Get Quote](#)

Disclaimer: Information regarding the toxicological profile of specific trinitrotoluene (TNT) isomers other than the well-studied 2,4,6-trinitrotoluene is scarce in publicly available scientific literature. This guide provides a comprehensive overview of the known toxicological data for 2,4,6-trinitrotoluene as a representative of this class of compounds to infer potential toxicological properties of less-studied isomers like **2,3,5-trinitrotoluene**.

Introduction

Trinitrotoluene (TNT) is a nitroaromatic compound widely recognized for its use as an explosive. While 2,4,6-trinitrotoluene is the most common isomer, other isomers such as **2,3,5-trinitrotoluene** exist, often as impurities in the manufacturing of commercial-grade TNT. The toxicological properties of these compounds are of significant interest due to the potential for occupational exposure and environmental contamination. This technical guide synthesizes the available toxicological data, experimental protocols, and known mechanisms of action for trinitrotoluene, with a primary focus on the 2,4,6-isomer due to the wealth of available data.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of a compound is essential for evaluating its toxicological potential, including its absorption, distribution, metabolism, and excretion (ADME). Limited data is available for **2,3,5-Trinitrotoluene**.

Table 1: Physicochemical Properties of **2,3,5-Trinitrotoluene** and 2,4,6-Trinitrotoluene

Property	2,3,5-Trinitrotoluene	2,4,6-Trinitrotoluene
CAS Number	609-74-5[1]	118-96-7[2]
Molecular Formula	C ₇ H ₅ N ₃ O ₆ [1]	C ₇ H ₅ N ₃ O ₆ [2]
Molecular Weight	227.13 g/mol [1]	227.13 g/mol [2]
Appearance	-	Pale yellow crystalline solid[2]
Melting Point	-	80.35 °C[2]
Boiling Point	-	295 °C (decomposes)[2]
Water Solubility	-	130 mg/L at 20 °C[2]
Vapor Pressure	-	0.0002 mmHg at 20 °C
Octanol-Water Partition Coefficient (log Kow)	-	1.60[3]

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

Toxicokinetics describes the movement of a toxicant into, through, and out of the body. For 2,4,6-Trinitrotoluene, exposure can occur through inhalation, ingestion, and dermal contact.

Absorption:

- Inhalation: Inhalation of TNT-laden dust is a primary route of occupational exposure.[4]
- Oral: Ingestion of contaminated soil or water is a potential route of exposure for the general population living near military sites.
- Dermal: TNT can be absorbed through the skin, which can be identified by a characteristic yellow-orange staining.[5]

Distribution: Following absorption, TNT is distributed throughout the body via the bloodstream. The liver is a primary organ for its metabolism.

Metabolism: The metabolism of 2,4,6-TNT is complex and involves the reduction of its nitro groups by various enzymes, primarily in the liver. This process can lead to the formation of reactive intermediates. Biological degradation products include 2-amino-4,6-dinitrotoluene and 4-amino-2,6-dinitrotoluene.[4] The metabolism of TNT is a critical factor in its toxicity, as some metabolites are more toxic than the parent compound.

Excretion: Metabolites of TNT are primarily excreted in the urine. The presence of these metabolites can be used as a biomarker of exposure.

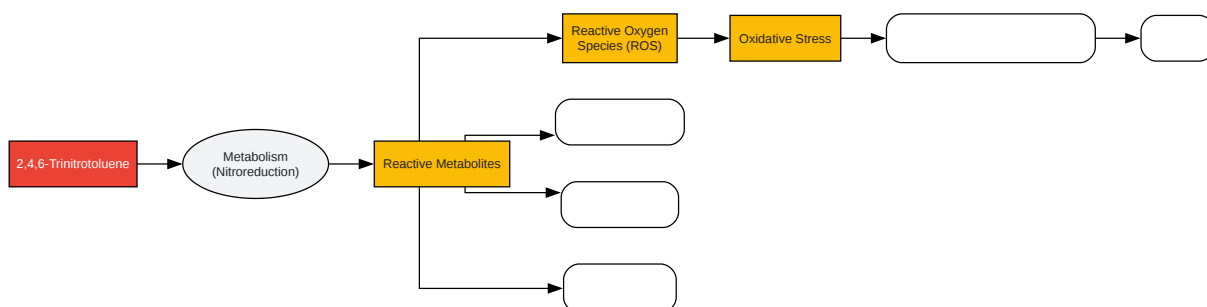
Toxicodynamics: Mechanisms of Toxicity

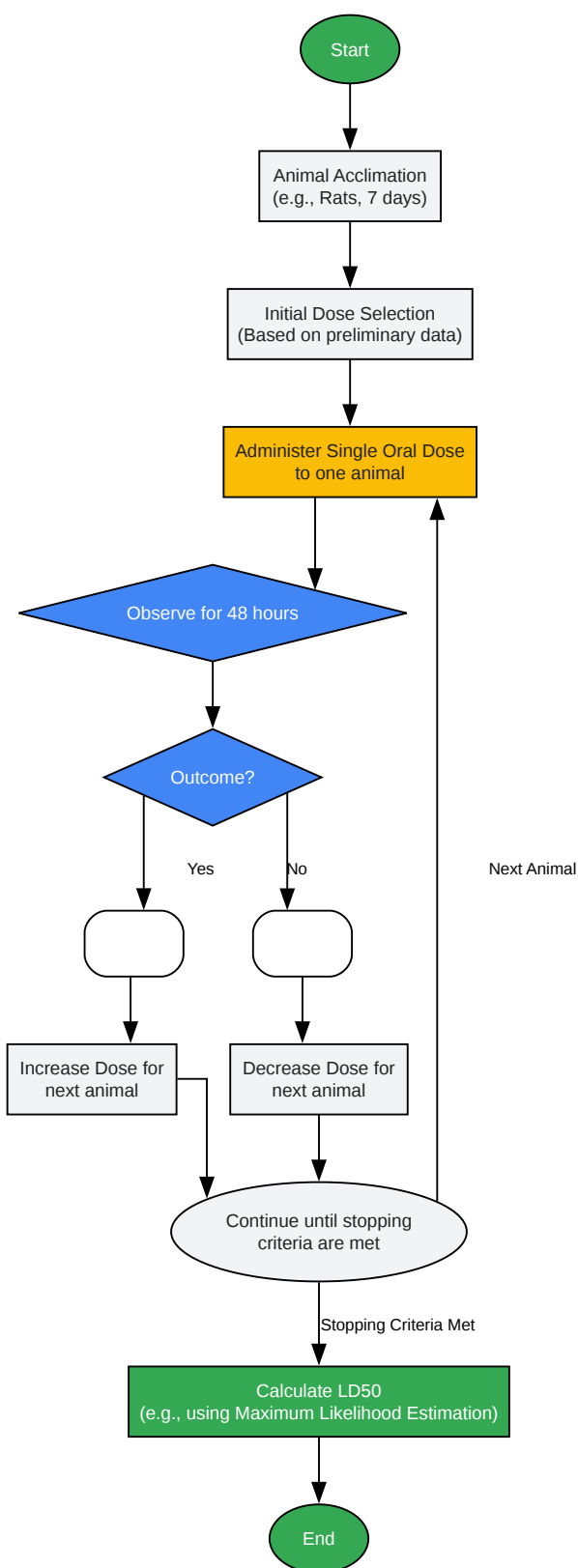
Toxicodynamics refers to the mechanisms by which a substance exerts its toxic effects at the cellular and molecular levels. The toxicity of 2,4,6-TNT is believed to be mediated by several mechanisms, including:

- **Oxidative Stress:** One of the proposed mechanisms of TNT toxicity is the generation of reactive oxygen species (ROS).[4] This can lead to cellular damage, including lipid peroxidation and DNA damage.
- **Methemoglobinemia:** TNT and its metabolites can oxidize the iron in hemoglobin, leading to the formation of methemoglobin, which is incapable of carrying oxygen. This can result in cyanosis and other symptoms of oxygen deprivation.
- **Enzyme Inhibition:** TNT and its metabolites can inhibit various enzymes, disrupting cellular processes.
- **Covalent Binding:** Reactive metabolites of TNT can covalently bind to cellular macromolecules such as proteins and DNA, leading to cellular dysfunction and genotoxicity.

Signaling Pathways Involved in TNT Toxicity

The generation of reactive oxygen species by TNT can trigger a cascade of cellular signaling pathways associated with stress response and apoptosis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3,5-Trinitrotoluene [webbook.nist.gov]
- 2. Trinitrotoluene [chemeurope.com]
- 3. 2,4,6-Trinitrotoluene - Printing Processes and Printing Inks, Carbon Black and Some Nitro Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
- 5. TNT - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Toxicological Profile of 2,3,5-Trinitrotoluene: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618595#toxicological-profile-of-2-3-5-trinitrotoluene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com